

CB3717: A Selective Antifolate Compound Targeting Thymidylate Synthase

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Compound of Interest

Compound Name: CB 3705

Cat. No.: B1668667

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

CB3717, also known as N¹⁰-propargyl-5,8-dideazafolic acid, is a quinazoline-based antifolate that has been instrumental in the study of cancer therapeutics. It is a potent and highly specific inhibitor of thymidylate synthase (TS), a critical enzyme in the de novo synthesis of deoxythymidine monophosphate (dTMP), an essential precursor for DNA replication.[1][2] This specificity of action made CB3717 a valuable tool for understanding the cellular consequences of TS inhibition and a prototype for the development of other TS-targeting chemotherapeutic agents. This technical guide provides a comprehensive overview of CB3717, including its mechanism of action, quantitative inhibitory data, detailed experimental protocols, and visualizations of relevant biological and experimental workflows.

Core Concepts: Mechanism of Action

CB3717 exerts its cytotoxic effects by directly inhibiting thymidylate synthase. It acts as a classical competitive inhibitor with respect to the binding of the natural folate cofactor, 5,10-methylenetetrahydrofolate (CH₂-THF), to the enzyme's active site.[3] By blocking the binding of CH₂-THF, CB3717 prevents the methylation of deoxyuridine monophosphate (dUMP) to dTMP.

The inhibition of thymidylate synthase leads to a cascade of downstream cellular events:

- **Depletion of dTTP:** The direct consequence of TS inhibition is the depletion of the intracellular pool of deoxythymidine triphosphate (dTTP).
- **Accumulation of dUMP and dUTP:** The blockage of dUMP methylation leads to its accumulation, which in turn results in an increase in deoxyuridine triphosphate (dUTP) levels.[\[4\]](#)
- **DNA Damage:** The elevated dUTP/dTTP ratio leads to the misincorporation of uracil into DNA during replication. DNA repair mechanisms attempt to excise the uracil, leading to DNA strand breaks and genomic instability.[\[4\]](#)
- **Cell Cycle Arrest and Apoptosis:** The accumulation of DNA damage triggers cell cycle checkpoints, leading to cell cycle arrest and, ultimately, programmed cell death (apoptosis).

Inside the cell, CB3717 can be metabolized into polyglutamated forms by the enzyme folypolyglutamate synthetase (FPGS). These polyglutamated derivatives are often more potent inhibitors of TS and are retained within the cell for longer periods, leading to sustained enzyme inhibition.[\[2\]](#)

Quantitative Data

The inhibitory potency of CB3717 against thymidylate synthase and its cytotoxic effects on various cancer cell lines have been extensively quantified.

Table 1: Inhibitory Constant (Ki) of CB3717 against Thymidylate Synthase

Enzyme Source	Ki (nM)	Competitive with
Human	4.9 [3]	5,10-methylenetetrahydrofolate
Murine (L1210)	Not explicitly found in a side-by-side comparison, but described as a potent inhibitor.	5,10-methylenetetrahydrofolate

Table 2: Cytotoxicity (IC50) of CB3717 in Various Cancer Cell Lines

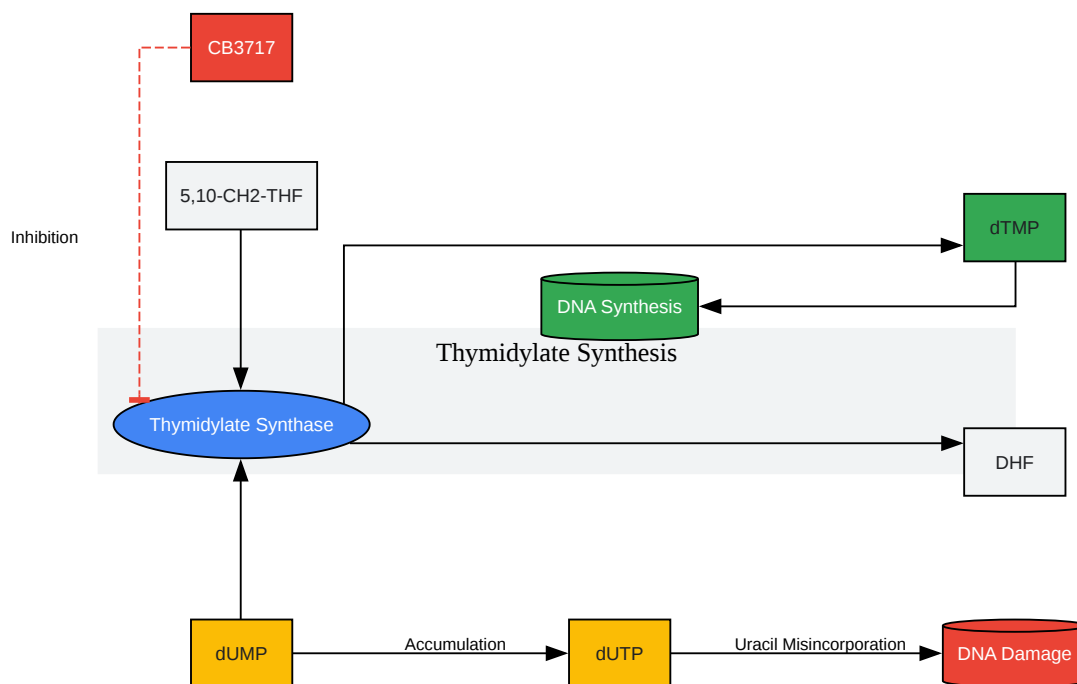
Cell Line	Cancer Type	Species	IC50 (μM)
L1210	Leukemia	Murine	~0.02 ^[5]
A549	Lung Carcinoma	Human	3 ^[4]
CCRF-CEM	Leukemia	Human	Data not specifically found for CB3717
HeLa	Cervical Cancer	Human	Data not specifically found for CB3717
MCF-7	Breast Cancer	Human	Data not specifically found for CB3717

Note: IC50 values can vary depending on the experimental conditions, such as cell density and incubation time.

Signaling and Experimental Workflow Visualizations

Thymidylate Synthase Signaling Pathway

The following diagram illustrates the central role of thymidylate synthase in DNA synthesis and the mechanism of its inhibition by CB3717.

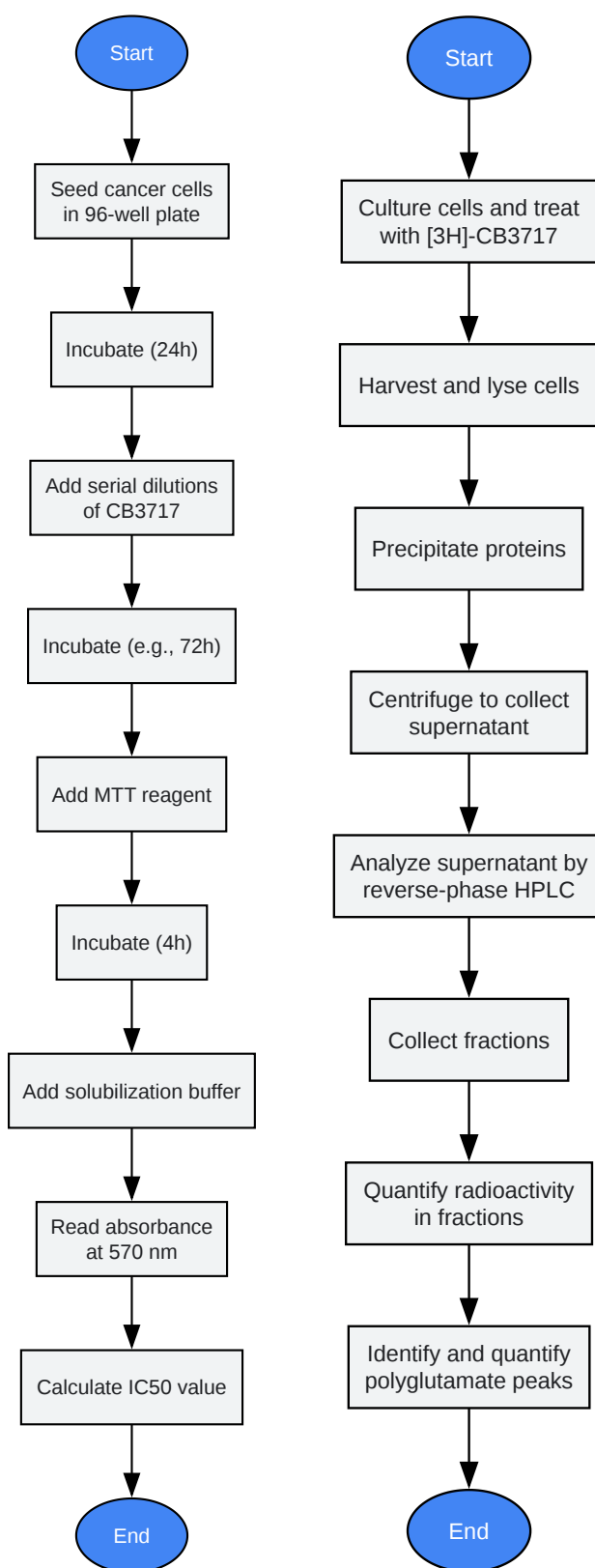


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Caption: Inhibition of Thymidylate Synthase by CB3717.

Experimental Workflow: Cytotoxicity Assay (MTT Assay)

This diagram outlines the key steps involved in determining the cytotoxic effects of CB3717 on cancer cells using a standard MTT assay.



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